Cefodizime susceptibility testing using disk diffusion and broth microdilution methods.

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Compound of Interest		
Compound Name:	*Cefodizime*	
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Application Notes and Protocols for Cefodizime Susceptibility Testing

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for determining the susceptibility of bacterial isolates to **Cefodizime** using two standard antimicrobial susceptibility testing (AST) methods: disk diffusion (Kirby-Bauer) and broth microdilution. Accurate and reproducible susceptibility testing is crucial for both clinical diagnostics and the evaluation of new antimicrobial agents.

Cefodizime is a third-generation cephalosporin antibiotic with a broad spectrum of activity against various Gram-positive and Gram-negative bacteria.[1][2] Its mechanism of action involves the inhibition of bacterial cell wall synthesis by targeting penicillin-binding proteins (PBPs), leading to bacterial cell death.[1]

Disk Diffusion (Kirby-Bauer) Method

The disk diffusion method is a widely used, semi-quantitative test that provides a qualitative assessment of a microorganism's susceptibility to an antimicrobial agent.[3][4] The procedure involves placing an antibiotic-impregnated disk on an agar plate inoculated with the test organism. The antibiotic diffuses from the disk into the agar, and if the organism is susceptible,

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a zone of growth inhibition will appear around the disk. The diameter of this zone is then measured and interpreted according to standardized criteria.[4][5]

Experimental Protocol: Disk Diffusion

Materials:

- **Cefodizime** susceptibility disks (30 µg)
- Mueller-Hinton Agar (MHA) plates (4 mm depth)
- Test bacterial isolate(s)
- Quality control (QC) strains (e.g., Escherichia coli ATCC® 25922™, Staphylococcus aureus ATCC® 25923™)
- Sterile saline (0.85%) or broth
- 0.5 McFarland turbidity standard
- Sterile cotton swabs
- Incubator (35 ± 2°C)
- Ruler or caliper for measuring zone diameters

Procedure:

- Inoculum Preparation:
  - From a fresh (18-24 hour) culture plate, select 3-5 well-isolated colonies of the test organism.
  - Transfer the colonies to a tube of sterile saline or broth.
  - Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard, which corresponds to approximately 1.5 x 10^8 CFU/mL.[6]
- Inoculation of Agar Plate:

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- Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the suspension and rotate it against the side of the tube to remove excess liquid.
- Streak the entire surface of the MHA plate three times, rotating the plate approximately 60 degrees between each streaking to ensure even coverage.[5]

- Application of **Cefodizime** Disks:
  - Using sterile forceps or a disk dispenser, place a **Cefodizime** (30 µg) disk onto the surface of the inoculated MHA plate.[5]
  - Gently press the disk to ensure complete contact with the agar surface. Do not move the disk once it has been placed.[5]
  - Ensure disks are spaced at least 24 mm apart from center to center.[5]
- Incubation:
  - Invert the plates and incubate at 35 ± 2°C for 16-20 hours in ambient air.[5]
- Reading and Interpretation:
  - After incubation, measure the diameter of the zone of inhibition to the nearest millimeter using a ruler or caliper.
  - Interpret the results based on the established breakpoints from a recognized standards organization (e.g., CLSI, EUCAST).

Data Presentation: Disk Diffusion Breakpoints

Organism Group	Disk Content	Zone Diameter (mm) Interpretive Criteria
S (Susceptible)		
Neisseria gonorrhoeae	30 µg	≥ 31

Note: As of the latest updates, specific CLSI and EUCAST breakpoints for **Cefodizime** for many common organisms are not readily available, as it is less commonly used in some

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regions. The provided breakpoint for N. gonorrhoeae is based on historical data.[7] Laboratories should refer to the most current guidelines from CLSI or EUCAST for the most up-to-date interpretive criteria.

Broth Microdilution Method

The broth microdilution method is a quantitative technique used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent. The MIC is the lowest concentration of the antibiotic that inhibits the visible growth of a microorganism in vitro.[6] This method involves preparing serial twofold dilutions of the antibiotic in a liquid growth medium in a 96-well microtiter plate. Each well is then inoculated with a standardized bacterial suspension.[6]

Experimental Protocol: Broth Microdilution

Materials:

- **Cefodizime** analytical standard powder
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Test bacterial isolate(s)
- Quality control (QC) strains (e.g., Escherichia coli ATCC® 25922™, Staphylococcus aureus ATCC® 29213™)
- Sterile deionized water or other appropriate solvent for **Cefodizime**
- Sterile saline (0.85%)
- 0.5 McFarland turbidity standard
- Sterile multichannel pipettes and reagent reservoirs
- Incubator (35 ± 2°C)

Procedure:

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- Preparation of **Cefodizime** Stock Solution:
  - Accurately weigh the **Cefodizime** analytical standard and reconstitute it in a suitable sterile solvent to create a high-concentration stock solution.
  - Further dilute the stock solution in CAMHB to prepare a working solution at twice the highest desired final concentration.
- Preparation of Microtiter Plates:
  - Add 100 µL of CAMHB to all wells of a 96-well microtiter plate.
  - Add 100 µL of the 2x **Cefodizime** working solution to the first column of wells.
  - Perform a twofold serial dilution by transferring 100 µL from the first column to the second, mixing thoroughly, and repeating this process across the plate to the desired final concentration. Discard 100 µL from the last column of dilutions.
- Inoculum Preparation:
  - Prepare a bacterial suspension equivalent to a 0.5 McFarland standard as described in the disk diffusion protocol.
  - Dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well.
- Inoculation of Microtiter Plates:
  - Using a multichannel pipette, inoculate each well (except for a sterility control well) with 100 µL of the standardized bacterial suspension. The final volume in each well will be 200 µL.
- Incubation:
  - Cover the plates and incubate at 35 ± 2°C for 16-20 hours in ambient air.
- Reading and Interpretation:

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- After incubation, visually inspect the plates for bacterial growth (indicated by turbidity or a pellet at the bottom of the well).
- The MIC is the lowest concentration of **Cefodizime** at which there is no visible growth.
- Interpret the MIC value based on established breakpoints.

Data Presentation: Broth Microdilution MIC Breakpoints

Organism Group	MIC (µg/mL) Interpretive Criteria
S (Susceptible)	
Neisseria gonorrhoeae	≤ 0.05

Note: Similar to disk diffusion, specific and current CLSI and EUCAST MIC breakpoints for **Cefodizime** for a wide range of organisms are not consistently published. The provided breakpoint for N. gonorrhoeae is based on available data.[7] Always consult the latest official documents for interpretive criteria.

Quality Control

Performing quality control is essential to ensure the accuracy and reproducibility of susceptibility testing results. This involves testing standard QC strains with known susceptibility profiles in parallel with the clinical isolates.[8]

Data Presentation: Quality Control Ranges

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Quality Control Strain	Method	Cefodizime Concentration	Acceptable QC Range
Escherichia coli ATCC® 25922™	Disk Diffusion	30 µg	Not established by CLSI/EUCAST
	Broth Microdilution	-	Not established by CLSI/EUCAST
Staphylococcus aureus ATCC® 25923™/29213™	Disk Diffusion	30 µg	Not established by CLSI/EUCAST
	Broth Microdilution	-	Not established by CLSI/EUCAST
Neisseria gonorrhoeae ATCC® 49226™	Disk Diffusion	30 µg	Specific range not widely published
	Broth Microdilution	-	Specific range not widely published

Note: The lack of widely published, current QC ranges for **Cefodizime** in CLSI and EUCAST documents presents a challenge. Laboratories may need to establish their own internal QC ranges based on historical data or manufacturer's recommendations.

Visualizations

Mechanism of Action: **Cefodizime**

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Caption: Mechanism of action of **Cefodizime**.

Experimental Workflow: Disk Diffusion Susceptibility Testing

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Caption: Kirby-Bauer disk diffusion workflow.

Experimental Workflow: Broth Microdilution Susceptibility Testing

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Caption: Broth microdilution MIC workflow.

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